

Diethyl (5-bromopentyl)malonate safety data sheet (SDS) information

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Compound of Interest

Compound Name: (5-Bromopentyl)malonic Acid
Diethyl Ester

Cat. No.: B162530

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In-Depth Technical Safety Guide: Diethyl (5-bromopentyl)malonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Diethyl (5-bromopentyl)malonate (CAS No. 1906-95-2). The information is compiled for professionals in research and drug development to ensure safe handling and use of this compound.

Substance Identification and Properties

Diethyl (5-bromopentyl)malonate, with the molecular formula C₁₂H₂₁BrO₄, is a colorless to light yellow or light orange clear liquid. It is primarily used as a laboratory reagent.[\[1\]](#)[\[2\]](#)

Quantitative Physical and Chemical Data

The following table summarizes the key physical and chemical properties of Diethyl (5-bromopentyl)malonate.

| Property | Value | Source |
|---------------------------|---|---|
| Molecular Weight | 309.20 g/mol | [1] [3] |
| Boiling Point | 161 °C @ 3 mmHg (0.4 kPa) | [1] [2] [4] [5] |
| Density | 1.23 g/cm³ | [1] [6] |
| Flash Point | 147.5 °C | [4] |
| Purity | >97.0% (GC) | [1] [7] |
| Appearance | Colorless to Light yellow to Light orange clear liquid | |
| Vapor Pressure | No data available | [1] |
| Auto-ignition Temperature | No data available | [1] [2] |
| Water Solubility | No data available | [2] |

Hazard Identification and Classification

According to the Regulation (EC) No 1272/2008, Diethyl (5-bromopentyl)malonate is not classified as a hazardous substance or mixture.[\[1\]](#)[\[2\]](#) Consequently, no hazard pictograms, signal words, or hazard statements are required for its labeling.[\[1\]](#)[\[2\]](#)

Toxicological Data Summary

There is a lack of comprehensive toxicological data for Diethyl (5-bromopentyl)malonate. The available safety data sheets indicate that information on acute toxicity, skin corrosion/irritation, serious eye damage/irritation, germ cell mutagenicity, and carcinogenicity is not available.[\[1\]](#)[\[2\]](#) The health risks of this product have not been fully determined.[\[1\]](#)

| Toxicological Endpoint | Result |
|--|--|
| Acute Toxicity (Oral, Dermal, Inhalation) | No information available [2] |
| Skin Corrosion/Irritation | No information available [2] |
| Serious Eye Damage/Irritation | No information available [2] |
| Respiratory or Skin Sensitization | No information available |
| Germ Cell Mutagenicity | No information available [2] |
| Carcinogenicity | No information available [2] |
| Reproductive Toxicity | No information available [2] |
| Specific Target Organ Toxicity (Single Exposure) | No information available |
| Specific Target Organ Toxicity (Repeated Exposure) | No information available |
| Aspiration Hazard | No information available |

Safe Handling and Storage

To ensure safety when working with Diethyl (5-bromopentyl)malonate, the following precautions should be observed.

Handling

- Ensure adequate ventilation and use local exhaust ventilation to prevent the generation of vapor or mist.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Wear appropriate personal protective equipment (PPE).
- Wash hands and face thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage

- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)

- Store in a cool, shaded, and dry place.[1][2]
- Protect from moisture and store under an inert gas.[1][2]
- Store away from incompatible materials such as oxidizing agents.

Emergency Procedures

First-Aid Measures

The following first-aid measures are recommended in case of exposure:

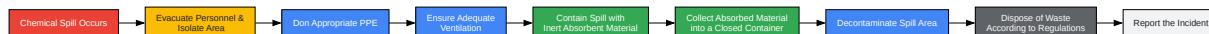
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell.[1][2]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin well with water. If skin irritation or a rash occurs, get medical advice or attention.[1][2]
- Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice or attention.[1][2]
- Ingestion: Rinse the mouth and get medical advice or attention.[1][2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment.[2]
- Specific Hazards: Decomposition upon combustion or at high temperatures may generate poisonous fumes, including carbon oxides and halogenated compounds.[1] Closed containers may explode from the heat of a fire.[1]
- Protective Equipment: Wear self-contained breathing apparatus if necessary.[1]

Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure a safe and effective cleanup.



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Workflow for handling a chemical spill.

Ecological Information

There is no data available on the ecotoxicity of Diethyl (5-bromopentyl)malonate.[\[2\]](#) The substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[\[1\]](#)[\[2\]](#) It is advised to prevent the product from entering drains.[\[2\]](#)

Regulatory Information

Diethyl (5-bromopentyl)malonate is not listed on the EPA Toxic Substances Control Act (TSCA) inventory and is intended for research and development purposes only.[\[1\]](#)

This guide is intended for informational purposes only and should not be a substitute for a formal safety review and adherence to all applicable institutional and regulatory guidelines.

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